

Purifying Proteins Labeled with Coumarin 343 X NHS Ester: Application Notes and Protocols

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Compound of Interest

Compound Name: Coumarin 343 X NHS ester

Cat. No.: B606772

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This document provides detailed protocols for the purification of proteins following conjugation with **Coumarin 343 X NHS ester**, a blue-emitting fluorescent dye. N-hydroxysuccinimide (NHS) esters are widely used for labeling proteins by forming stable amide bonds with primary amino groups, such as the N-terminus of a polypeptide chain or the side chain of lysine residues.[1][2][3] Proper purification is a critical step to remove unconjugated dye and reaction byproducts, ensuring the quality and accuracy of downstream applications.[2][4]

Introduction to Coumarin 343 X NHS Ester

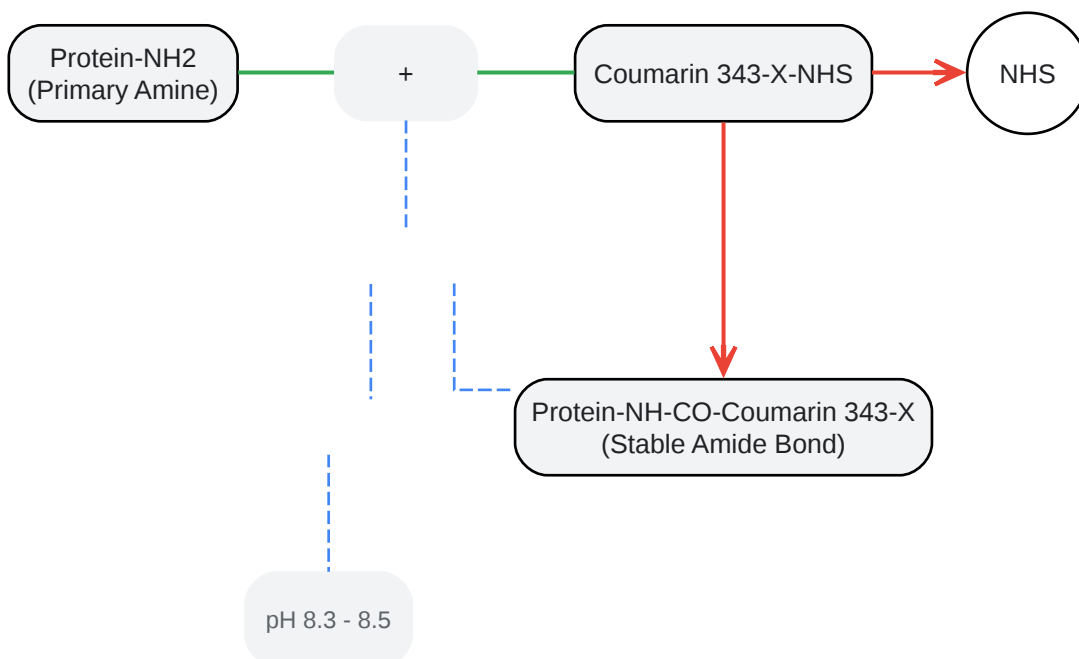
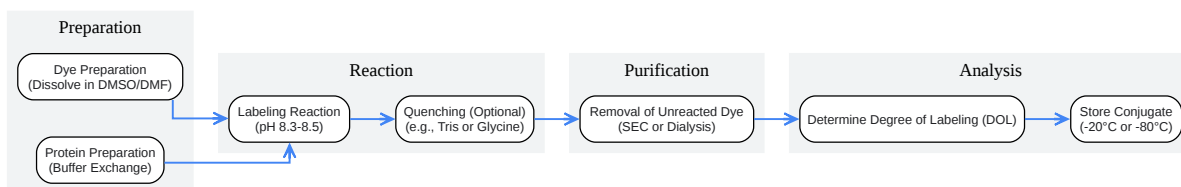
Coumarin 343 X NHS ester is an amine-reactive fluorescent probe used to label proteins and other biomolecules.[5][6][7] It contains a coumarin 343 fluorophore, which emits blue light, and an NHS ester reactive group.[5][6] An aminohexanoyl linker separates the fluorophore from the reactive group, which can improve solubility and provide spatial separation between the dye and the target molecule.[5][6] This blue-emitting dye can serve as a FRET donor for fluorescein (FAM).[1][5]

Key Properties of **Coumarin 343 X NHS Ester**:

Property	Value	Reference
Excitation Maximum (λ_{max})	437 nm	[6][8]
Emission Maximum (λ_{em})	477 nm	[6][8]
Molar Extinction Coefficient (ϵ)	39,000 M ⁻¹ cm ⁻¹	[6][8]
Molecular Weight	495.52 g/mol	[6]
Solubility	Good in DMSO and DMF	[6]

Experimental Workflow Overview

The overall process involves preparing the protein and dye, performing the labeling reaction, and finally purifying the labeled protein conjugate.



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